

Application Note: Analysis of N-Nitrosovarenicline in Pharmaceutical Products

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Compound of Interest

Compound Name: *N-Nitrosovarenicline*

CAS No.: 2755871-02-2

Cat. No.: B16333747

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This application note details the established methods for the extraction and quantification of **N-Nitrosovarenicline**, a nitrosamine impurity, in varenicline drug substances and products. While various extraction techniques are available for sample preparation, current validated methods predominantly utilize a direct solvent extraction procedure followed by advanced chromatographic analysis.

Introduction

N-Nitrosovarenicline is a nitrosamine drug substance-related impurity (NDSRI) that has been identified in varenicline drug products.[1][2] Due to the potential carcinogenic nature of nitrosamines, regulatory bodies such as the U.S. Food and Drug Administration (FDA) have established strict limits for their presence in pharmaceuticals.[3][4][5] Consequently, sensitive and accurate analytical methods are crucial for the monitoring and control of **N-Nitrosovarenicline** levels to ensure product quality and patient safety.[3][6]

The prevalent analytical approach for **N-Nitrosovarenicline** involves sample preparation through solvent extraction, followed by quantification using Liquid Chromatography-Mass Spectrometry (LC-MS/MS) or High-Resolution Mass Spectrometry (LC-HRMS).[1][2][3] These

methods have demonstrated high sensitivity and specificity for the detection of this impurity at trace levels.[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

The following table summarizes the quantitative performance data from validated analytical methods for the determination of **N-Nitrosovarenicline**.

Parameter	Value	Method	Reference
Limit of Detection (LOD)	0.2 ppm	LC-ESI-HRMS	[1]
Limit of Quantitation (LOQ)	1.0 ppm	LC-ESI-HRMS	[1]
Limit of Detection (LOD)	0.13 ppm	LC-MS/MS	[2]
Limit of Quantitation (LOQ)	0.66 ppm	LC-MS/MS	[2]
Limit of Quantitation (LOQ)	0.5 ppm	LC-MS/MS	[3]
Recovery	85 - 115%	LC-ESI-HRMS	[1]
Recovery	98.92 - 118.78%	LC-MS/MS	[2]

Experimental Protocols

The following protocols are based on validated methods published by the FDA and in peer-reviewed journals for the analysis of **N-Nitrosovarenicline** in varenicline drug products and substances.

Protocol 1: Sample Preparation of Varenicline Drug Product (Tablets)

This protocol is adapted from the FDA's LC-ESI-HRMS method.[\[1\]](#)[\[7\]](#)

Materials:

- Varenicline tablets
- Methanol (LC/MS grade)
- 15 mL glass centrifuge tubes
- Vortex mixer
- Mechanical wrist action shaker
- Centrifuge
- 0.22 µm PVDF syringe filters
- HPLC vials

Procedure:

- Crush an appropriate number of varenicline tablets to achieve a target concentration of 0.5 mg/mL of varenicline in methanol.
- Transfer the crushed tablet powder into a 15 mL glass centrifuge tube.
- Add the calculated volume of methanol to the centrifuge tube.
- Vortex the sample for approximately 1 minute to ensure thorough mixing.
- Place the tube on a mechanical wrist action shaker and shake for 40 minutes.
- After extraction, centrifuge the sample for 15 minutes at 4500 rpm to pellet the excipients.
- Filter the supernatant through a 0.22 µm PVDF syringe filter directly into an HPLC vial for subsequent LC-MS analysis.

Protocol 2: Sample Preparation of Varenicline Drug Substance

This protocol is also based on the FDA's LC-ESI-HRMS method.^{[1][7]}

Materials:

- Varenicline tartrate drug substance
- Methanol (LC/MS grade)
- 50 mL volumetric flask
- Stir bar and stir plate
- 0.22 µm PVDF syringe filters
- HPLC vials

Procedure:

- Accurately weigh approximately 43 ± 4 mg of the varenicline tartrate drug substance.
- Quantitatively transfer the weighed substance into a 50 mL volumetric flask.
- Add methanol to the flask and use a stir bar and stir plate to facilitate complete dissolution.
- Once fully dissolved, bring the flask to volume with methanol.
- Filter the solution using a 0.22 µm PVDF syringe filter into an HPLC vial for LC-MS analysis.

Visualized Experimental Workflow

The following diagram illustrates the general experimental workflow for the preparation of a varenicline drug product sample for **N-Nitrosovarenicline** analysis.



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Caption: Workflow for Varenicline Drug Product Sample Preparation.

Concluding Remarks

The provided protocols for direct solvent extraction, followed by sensitive LC-MS analysis, are robust and validated methods for the accurate quantification of **N-Nitrosovarenicline** in pharmaceutical products. These methods meet the stringent requirements of regulatory agencies for the control of this potential genotoxic impurity. While solid-phase extraction is a powerful technique for sample clean-up, the current body of literature suggests that for **N-Nitrosovarenicline** analysis in varenicline products, a direct extraction approach provides the necessary performance characteristics. Researchers and drug development professionals should adhere to these or similarly validated methods to ensure the safety and quality of varenicline-containing medicines.

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